

Application of 1,8-Dinitroanthraquinone in OLED display technology

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	1,8-Dinitroanthraquinone	
Cat. No.:	B085473	Get Quote

References

- 1. Method for producing 1,5(1,8)-dinitro-anthraquinones Eureka | Patsnap [eureka.patsnap.com]
- 2. CN101423477B Method for producing 1,5(1,8) -dinitroanthraquinone Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. The development of anthracene derivatives for organic light-emitting diodes Journal of Materials Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. [PDF] The development of anthracene derivatives for organic light-emitting diodes | Semantic Scholar [semanticscholar.org]
- 7. The development of anthracene derivatives for organic light-emitting diodes Journal of Materials Chemistry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Application of 1,8-Dinitroanthraquinone in OLED display technology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085473#application-of-1-8-dinitroanthraquinone-in-oled-display-technology]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com